

Compound J1075: A Review of Publicly Available Chemical Information

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Compound of Interest

Compound Name: J1075

Cat. No.: B1672709

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An important note on the identity of Compound **J1075**: A comprehensive search of scientific literature, chemical databases, and public records did not yield a specific, publicly documented chemical entity with the designation "Compound **J1075**" intended for research, drug development, or scientific applications. The search results for this term are ambiguous and point towards industrial products or internal numbering systems not available in the public domain.

The most relevant, albeit likely incorrect, match for the "**J1075**" identifier is a commercial product known as Priamine™ 1075. This document summarizes the publicly available information on Priamine™ 1075. It is critical to note that this is an industrial chemical, and the available data is not sufficient to create the in-depth technical guide with experimental protocols and biological pathway analysis as requested for a research and drug development audience.

Priamine™ 1075: A High-Purity Dimer Diamine

Priamine™ 1075 is a high-purity, low-viscosity dimer diamine used as a monomer or building block in the synthesis of high-molecular-weight polyamides and high-performance polyimides. [1][2][3] It is derived from renewable resources, specifically dimerized fatty acids, and boasts a 100% renewable carbon content.[1][4] Its primary applications are in the formulation of adhesives, sealants, elastomers, engineering plastics, and materials for 3D printing.[1][4]

The main advantages of using Priamine™ 1075 in polymer formulations include imparting high flexibility, moisture repellency (hydrophobicity), improved adhesion to plastics, and low melt viscosity.[1][5]

Chemical Properties of Priamine™ 1075

The precise chemical structure of Priamine™ 1075 is not that of a single molecule but a mixture of acyclic and cyclic isomers of C36 dimer diamine.[6] The properties listed are based on technical datasheets from the manufacturer, Cargill (formerly Croda).

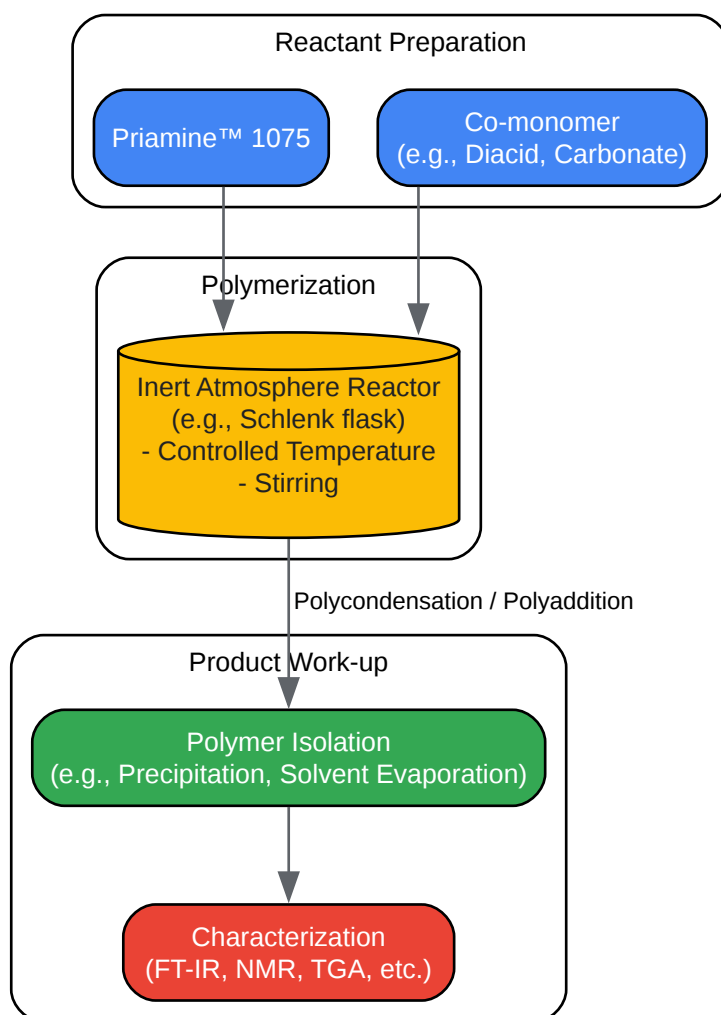
Property	Value	Test Condition / Notes
Chemical Family	Dimer Diamine	Building block for polymers.[1]
Appearance	Liquid	At 25°C.[7]
Color	1 Gardner	At 25°C.[1]
Dynamic Viscosity	210 mPa.s	At 25°C.[1]
Amine Value	205 mgKOH/g	[1]
CAS Number	68955-56-6	General for dimer diamine.[8]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analytical characterization of Priamine™ 1075 are proprietary to the manufacturer and are not publicly available.

Scientific literature describes the use of Priamine™ 1075 as a reactant in polymerization. For instance, in the synthesis of non-isocyanate poly(carbonate-urethane)s, Priamine™ 1075 is reacted with bis(hydroxyalkyl carbamate)s.[6] However, these studies focus on the resulting polymer and do not provide a detailed experimental breakdown of the starting material itself.

A general workflow for the use of Priamine™ 1075 in a polymerization reaction, as inferred from the literature, is presented below.



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Workflow for Polymer Synthesis using Priamine™ 1075.

Signaling Pathways and Biological Activity

There is no publicly available information to suggest that Priamine™ 1075 has any intended biological activity or interacts with cellular signaling pathways. Its use is confined to materials science and industrial chemistry. Therefore, a diagram of a signaling pathway involving this compound cannot be created.

Conclusion

While "Priamine™ 1075" is a defined chemical product, it does not appear to be the "Compound **J1075**" relevant to a research and drug development audience. The information required to produce an in-depth technical guide, including detailed experimental protocols and biological data, is not available in the public domain. The data presented here is based on industrial product datasheets and academic papers focused on material synthesis.

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